

The Solubility Profile of Acid Yellow 199: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B3151290

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Introduction

Acid Yellow 199, a monoazo dye, finds application in various industrial and research settings. A comprehensive understanding of its solubility in different solvent systems is crucial for its effective utilization, formulation, and in studies related to its biological and environmental interactions. This technical guide provides a detailed overview of the known solubility of **Acid Yellow 199** and presents a standardized experimental protocol for determining its solubility in aqueous and organic solvents. This document is intended for researchers, scientists, and professionals in drug development who require precise and reproducible solubility data.

Core Properties of Acid Yellow 199

Property	Value
CAS Number	70865-20-2[1][2][3][4][5]
Molecular Formula	C ₁₉ H ₁₅ N ₄ NaO ₆ S
Molecular Weight	450.40 g/mol
Appearance	Orange powder
Synonyms	C.I. Acid Yellow 199, Nylosan Yellow E-4RL

Solubility of Acid Yellow 199

Quantitative solubility data for **Acid Yellow 199** in a wide range of solvents is not extensively documented in publicly available literature. However, the existing data and qualitative descriptions provide a foundational understanding.

Quantitative Solubility Data

The table below summarizes the available quantitative solubility data for **Acid Yellow 199**.

Solvent	Solubility	Temperature
Water	900 mg/L	20°C

Qualitative Solubility Information

Several sources confirm that **Acid Yellow 199** is soluble in water. For organic solvents, it is suggested that it may be soluble in Dimethyl Sulfoxide (DMSO), and potentially in other polar solvents like Ethanol or Dimethylformamide (DMF). The solubility in non-polar organic solvents is expected to be limited. As with similar sulfonic acid dyes, the solubility of **Acid Yellow 199** may be influenced by the pH and temperature of the medium.

Experimental Protocol for Solubility Determination

The following protocol outlines a reliable method for determining the equilibrium solubility of **Acid Yellow 199** in a solvent of interest, adapting the widely used shake-flask method. This methodology can be followed by either gravimetric or spectrophotometric analysis.

Objective: To determine the saturation solubility of **Acid Yellow 199** in a specific solvent at a controlled temperature.

Materials:

- **Acid Yellow 199** powder
- Solvent of choice (e.g., water, phosphate buffer, DMSO, ethanol)
- Analytical balance

- Glass vials with screw caps
- Orbital shaker or incubator with temperature control
- Syringe and syringe filters (e.g., 0.45 μm)
- Volumetric flasks
- Pipettes
- (For Gravimetric Analysis) Drying oven, desiccator
- (For UV-Vis Analysis) UV-Vis spectrophotometer, cuvettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **Acid Yellow 199** powder to a glass vial. An excess is confirmed by the presence of undissolved solid at the end of the equilibration period.
 - Accurately add a known volume of the chosen solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitation speed (e.g., 100-150 rpm).
 - Allow the mixture to equilibrate for a sufficient duration (a preliminary test can determine the time to reach equilibrium, but 24-48 hours is typical).
- Sample Collection:
 - After equilibration, cease agitation and allow the vials to stand undisturbed for at least 2 hours for the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.

- Immediately attach a 0.45 μm syringe filter and dispense the clear, saturated solution into a clean, pre-weighed volumetric flask (for gravimetric analysis) or a clean volumetric flask for dilution (for UV-Vis analysis).
- Quantification:
 - Method A: Gravimetric Analysis
 - Record the exact volume of the filtered saturated solution collected.
 - Place the volumetric flask containing the solution in a drying oven at a temperature sufficient to evaporate the solvent without degrading the dye. A vacuum oven is recommended for organic solvents.
 - Once the solvent has completely evaporated, cool the flask to room temperature in a desiccator.
 - Weigh the flask containing the dried dye residue on an analytical balance. Repeat the drying and weighing cycles until a constant weight is achieved.
 - Calculate the solubility using the formula: $\text{Solubility (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$
 - Method B: UV-Vis Spectrophotometry
 - Create a Calibration Curve: Prepare a series of standard solutions of **Acid Yellow 199** of known concentrations in the solvent of interest. Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}). Plot absorbance versus concentration to generate a calibration curve.
 - Analyze the Sample: Accurately dilute the filtered saturated solution with the solvent to ensure the absorbance falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λ_{max} .
 - Use the calibration curve to determine the concentration of the diluted sample.

- Calculate the solubility of the original saturated solution, accounting for the dilution factor.

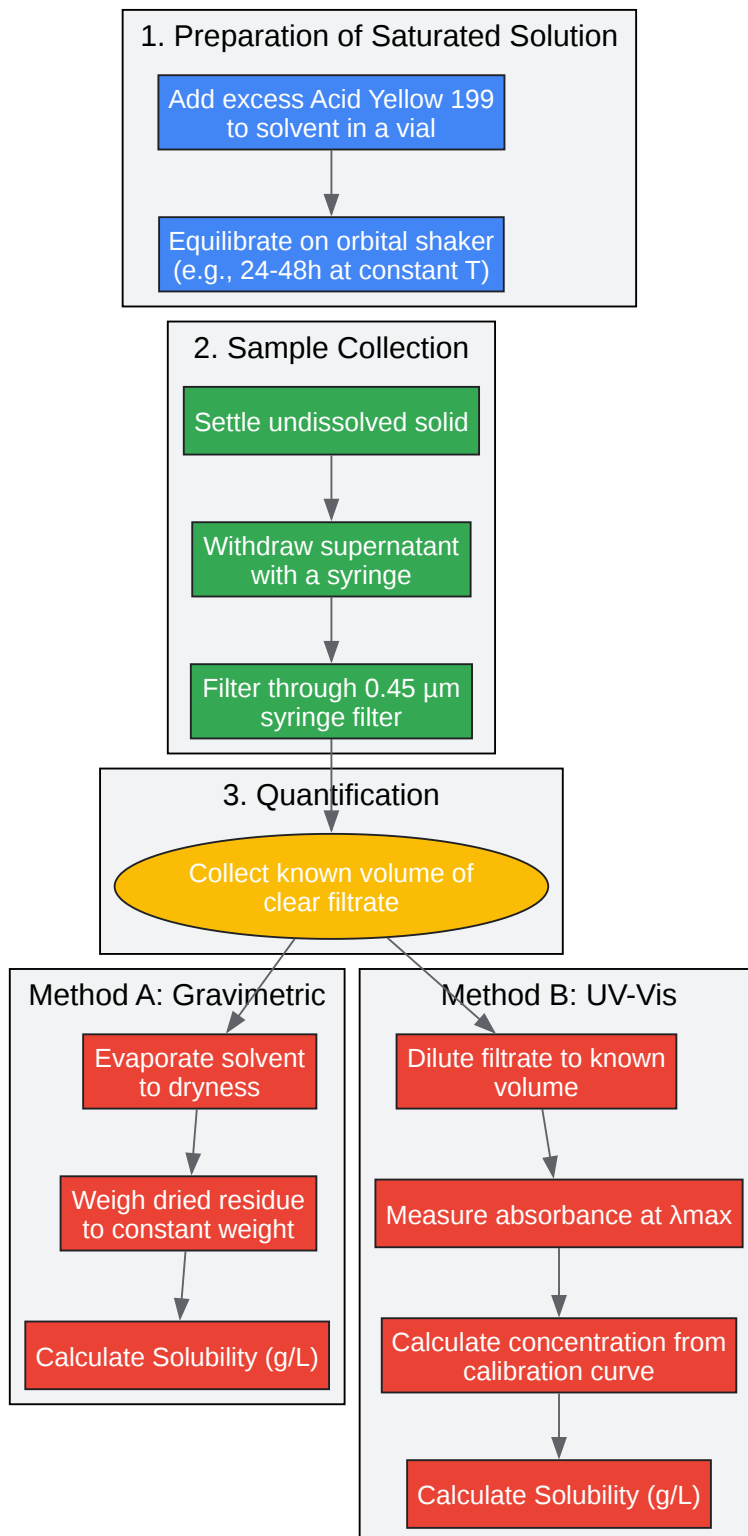
Safety Precautions:

- Always consult the Safety Data Sheet (SDS) for **Acid Yellow 199** and the chosen solvents before commencing work.
- Perform experiments in a well-ventilated area or a fume hood, especially when working with volatile organic solvents.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **Acid Yellow 199**.

Workflow for Determining Acid Yellow 199 Solubility

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Caption: Workflow for Solubility Determination.

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